

physicochemical properties of 5-Butyldihydrofuran-2(3H)-one-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Butyldihydrofuran-2(3H)-one-d7

Cat. No.: B12378815

[Get Quote](#)

Technical Guide: 5-Butyldihydrofuran-2(3H)-one-d7

Audience: Researchers, scientists, and drug development professionals.

Subject: An in-depth overview of the physicochemical properties and analytical applications of **5-Butyldihydrofuran-2(3H)-one-d7** as a deuterated internal standard.

Introduction

5-Butyldihydrofuran-2(3H)-one-d7 (γ -Octalactone-d7) is the deuterated isotopologue of 5-Butyldihydrofuran-2(3H)-one, a compound commonly known as γ -Octalactone. γ -Octalactone is a volatile organic compound and aroma constituent found in various fruits like peaches and coconuts, as well as in dairy products and spirits.[1][2] Due to its distinct sensory properties, the precise quantification of γ -Octalactone is critical in the food, beverage, and fragrance industries.

The primary application of **5-Butyldihydrofuran-2(3H)-one-d7** is as an internal standard (IS) for quantitative analysis using mass spectrometry-based techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The incorporation of seven deuterium atoms creates a stable, mass-shifted version of the analyte that co-elutes chromatographically but is clearly distinguishable by its mass-to-charge ratio (m/z). This allows for the accurate correction of matrix effects and variations in sample preparation and instrument response, which is a cornerstone of robust analytical methods.[3][4]

Physicochemical Properties

The physicochemical properties of **5-Butyldihydrofuran-2(3H)-one-d7** are presumed to be nearly identical to its non-deuterated (protio) analogue, γ -Octalactone, with the exception of a higher molecular weight due to the presence of seven deuterium atoms. The data presented below is for γ -Octalactone unless otherwise specified.

Table 1: Physicochemical Data Summary

| Property | Value | Source |
|--------------------|---|------------|
| IUPAC Name | 5-(butyl-d7)oxolan-2-one | - |
| Synonyms | γ -Octalactone-d7, 4-Octanolide-d7 | - |
| Molecular Formula | C ₈ H ₇ D ₇ O ₂ | - |
| Molecular Weight | 149.24 g/mol | Calculated |
| Protio Formula | C ₈ H ₁₄ O ₂ | [1][5][6] |
| Protio Mol. Weight | 142.20 g/mol | [1][5] |
| Physical State | Clear, oily liquid | [2][7] |
| Boiling Point | 234 °C at 760 mm Hg | [1][5] |
| Density | 0.970 - 0.981 g/mL at 25 °C | [1][2][7] |
| Flash Point | >110 °C (>230 °F) | [2][5][8] |
| Solubility | Insoluble in water; Soluble in ethanol and oils. | [7][8] |
| Refractive Index | 1.443 - 1.447 at 20 °C | [1] |
| Odor Profile | Fruity, coconut-like | [2] |

Analytical Application & Experimental Protocol

The principal use of **5-Butyldihydrofuran-2(3H)-one-d7** is in Stable Isotope Dilution Assays (SIDA). The following is a representative protocol for the quantification of γ -Octalactone in a

liquid matrix (e.g., wine, fruit juice) using GC-MS.

Materials and Reagents

- Analyte Stock Solution: γ -Octalactone (protio) standard, 1 mg/mL in ethanol.
- Internal Standard Stock Solution: **5-Butyldihydrofuran-2(3H)-one-d7**, 1 mg/mL in ethanol.
- Working Calibration Standards: Serial dilutions of the analyte stock solution in a representative blank matrix, each spiked with a constant concentration of the internal standard working solution.
- Extraction Solvent: Dichloromethane or other suitable organic solvent.
- Drying Agent: Anhydrous sodium sulfate.
- Sample Vials: 2 mL amber glass vials with PTFE-lined caps.

Sample Preparation and Extraction

- Sample Spiking: To a 10 mL aliquot of the sample, add a precise volume (e.g., 50 μ L) of the **5-Butyldihydrofuran-2(3H)-one-d7** internal standard working solution. Vortex briefly to mix.
- Liquid-Liquid Extraction: Add 5 mL of dichloromethane to the sample. Cap and vortex vigorously for 2 minutes.
- Phase Separation: Centrifuge the sample at 3,000 x g for 10 minutes to achieve complete separation of the organic and aqueous layers.
- Collection: Carefully transfer the lower organic layer to a clean glass tube containing anhydrous sodium sulfate.
- Concentration: Gently evaporate the solvent under a stream of nitrogen gas to a final volume of approximately 100 μ L.
- Transfer: Transfer the concentrated extract to a 2 mL amber autosampler vial for analysis.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent GC equipped with a mass selective detector (MSD).
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injection Volume: 1 μ L, splitless mode.
- Oven Program: Initial temperature of 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min.
- MSD Conditions: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Quantifier Ion for γ -Octalactone: m/z 85
 - Quantifier Ion for γ -Octalactone-d7: m/z 92 (M+7)

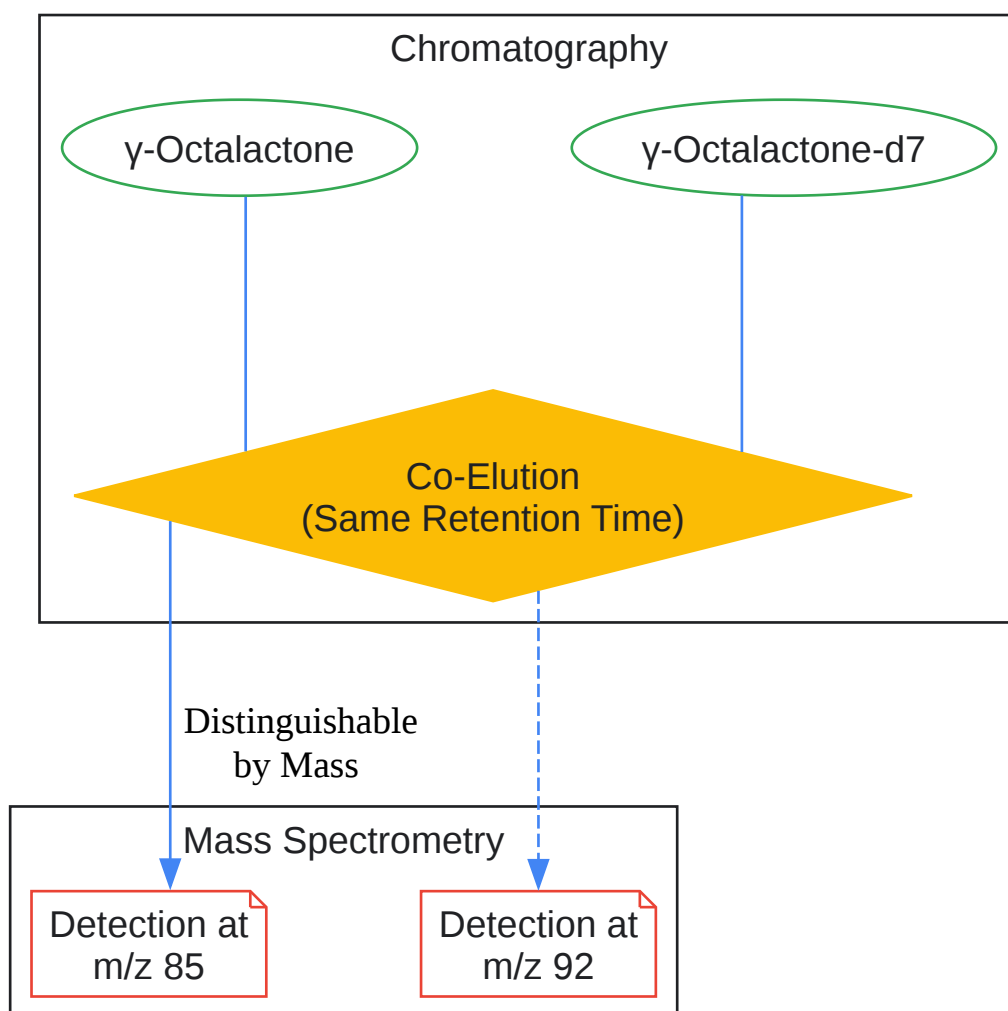
Data Analysis

- Calibration Curve: Generate a calibration curve by plotting the peak area ratio (Area of analyte / Area of IS) against the concentration of the analyte for each calibration standard.
- Quantification: Calculate the peak area ratio for the unknown samples and determine their concentration using the linear regression equation derived from the calibration curve.

Visualizations

Logical Relationship in Mass Spectrometry

The diagram below illustrates the fundamental principle of using a deuterated internal standard in mass spectrometry. The analyte and the standard are chemically identical, leading to the same retention time, but their mass difference allows for distinct detection.

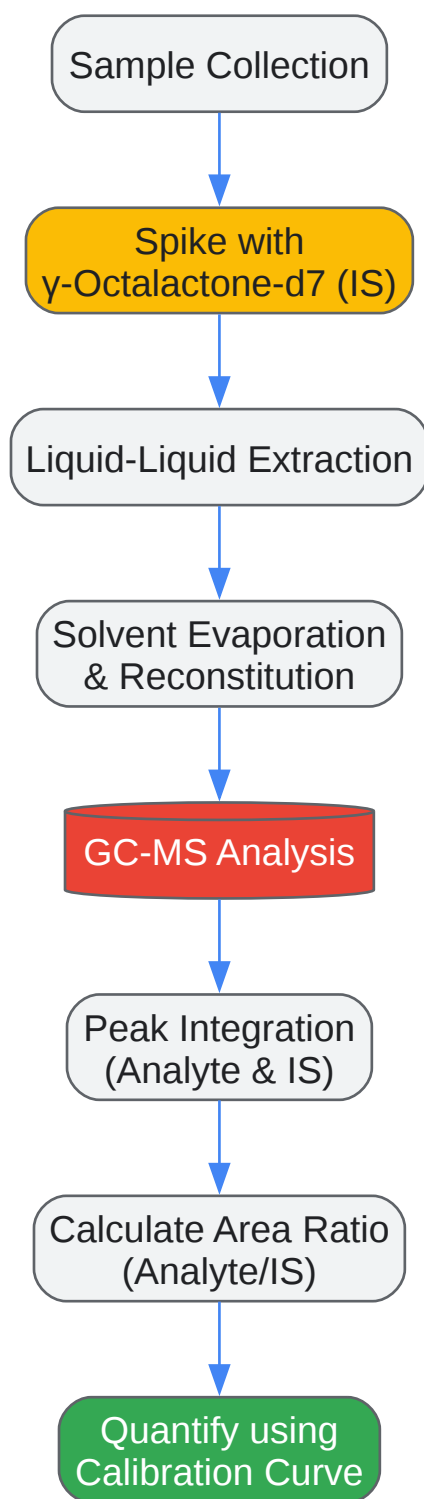


[Click to download full resolution via product page](#)

Caption: Analyte and Internal Standard Relationship.

Experimental Workflow for Quantification

This workflow diagram outlines the major steps in a Stable Isotope Dilution Assay (SIDA) from sample preparation to final data analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for SIDA Quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gamma-Octalactone | C₈H₁₄O₂ | CID 7704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. gamma-Octanoic lactone | 104-50-7 [chemicalbook.com]
- 3. lcms.cz [lcms.cz]
- 4. Correction for isotopic interferences between analyte and internal standard in quantitative mass spectrometry by a nonlinear calibration function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ScenTree - Gamma-octalactone (CAS N° 104-50-7) [scentree.co]
- 6. γ-Octalactone - Wikipedia [en.wikipedia.org]
- 7. chemicaland21.com [chemicaland21.com]
- 8. gamma-Octalactone SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- To cite this document: BenchChem. [physicochemical properties of 5-Butyldihydrofuran-2(3H)-one-d₇]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12378815#physicochemical-properties-of-5-butyldihydrofuran-2-3h-one-d7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com